

Navigating the Safety Profile of DL-Phenylmercapturic acid-d2: A Technical Guide

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Compound of Interest

Compound Name: *DL-Phenylmercapturic acid-d2*

Cat. No.: *B12414868*

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An in-depth examination of the safety data for **DL-Phenylmercapturic acid-d2**, providing researchers, scientists, and drug development professionals with a comprehensive understanding of its handling, storage, and potential hazards.

While a specific Safety Data Sheet (SDS) for the deuterated compound, **DL-Phenylmercapturic acid-d2**, is not readily available, the safety profile is expected to be nearly identical to that of its non-deuterated counterpart, DL-Phenylmercapturic acid. The introduction of deuterium isotopes is not anticipated to alter the chemical reactivity or toxicological properties in a manner that would necessitate a distinct SDS. Therefore, this guide leverages the available safety data for DL-Phenylmercapturic acid and S-Phenylmercapturic acid to provide a thorough overview for safe laboratory practices.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of DL-Phenylmercapturic acid.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO ₃ S	
Molecular Weight	239.29 g/mol	
CAS Number	20640-68-0	
Appearance	White to slightly pale yellow crystal or powder	
Melting Point	155 °C	
Solubility	Soluble in Methanol	
Purity	>98.0% (TLC) (HPLC)	
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	

Section 2: Hazard Identification and Classification

DL-Phenylmercapturic acid is classified as a hazardous substance. The GHS classification, as outlined in the available safety data sheets, indicates several potential hazards.

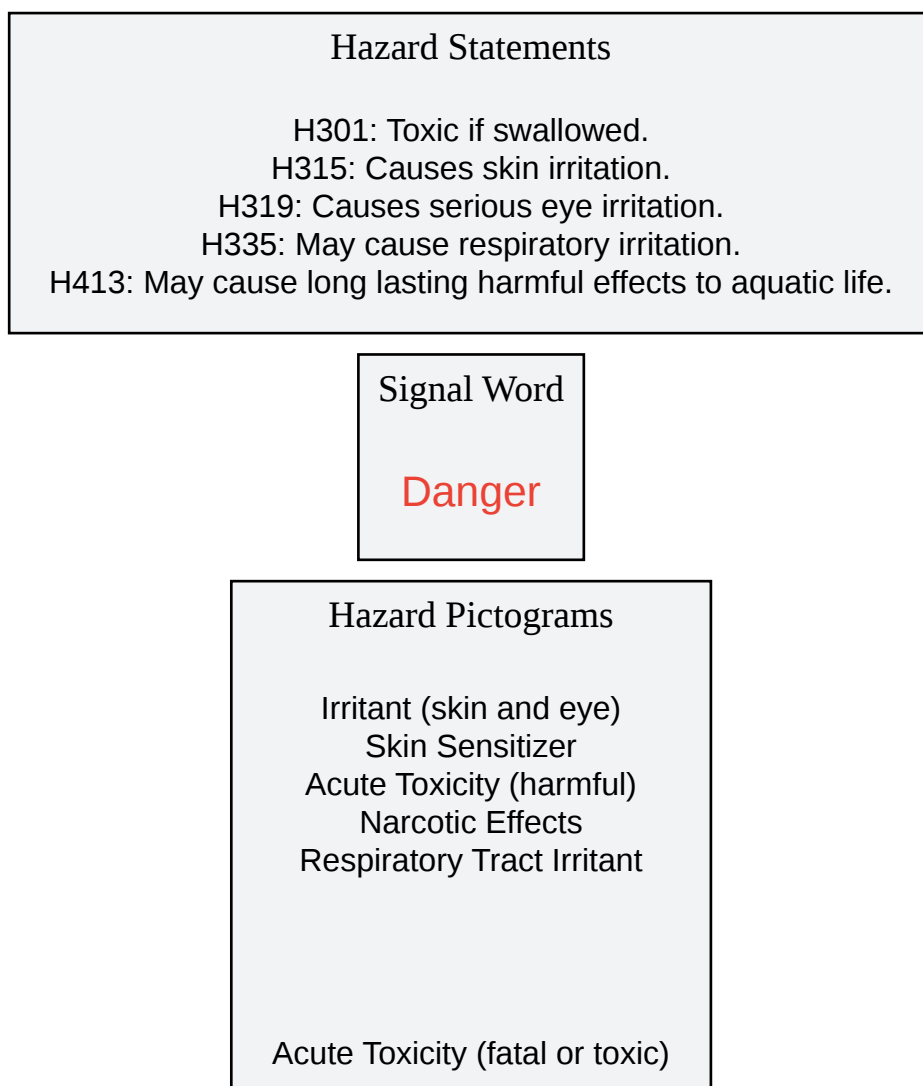
GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin irritation	Category 2	H315: Causes skin irritation
Serious eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation
Chronic aquatic hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life

Source:

GHS Label Elements

The following diagram illustrates the GHS label elements associated with DL-Phenylmercapturic acid, including pictograms, signal word, and hazard statements.

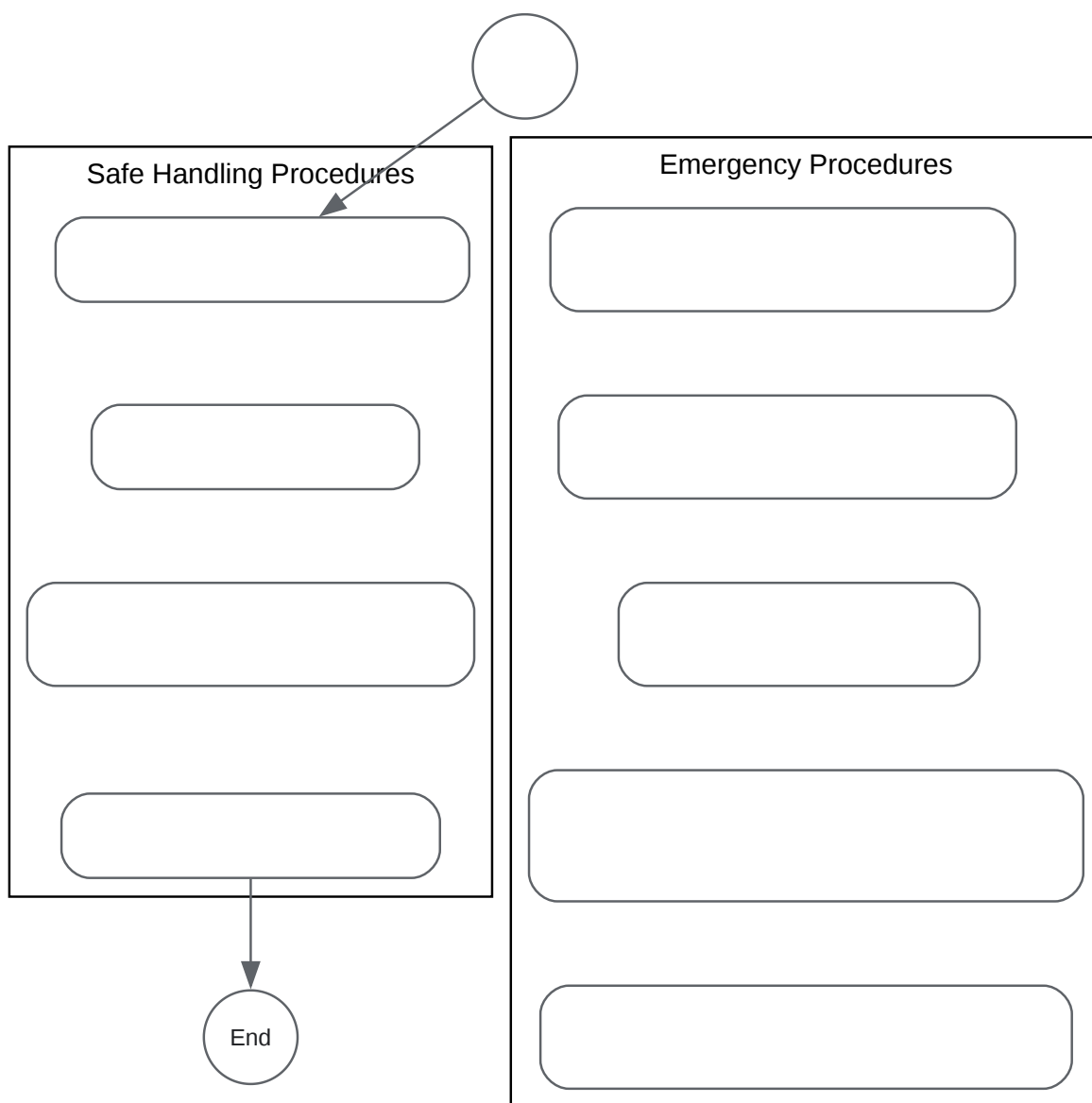


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Caption: GHS Hazard Communication for DL-Phenylmercapturic Acid.

Section 3: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is crucial when working with DL-Phenylmercapturic acid. The following workflow outlines the recommended procedures for safe handling and response in case of an emergency.



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